

A-Technical-Guide-to-1-nitropropan-2-ol

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Compound of Interest

Compound Name: 1-nitropropan-2-ol

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An In-depth Technical Guide on 1-nitropropan-2-ol

This guide provides a comprehensive overview of **1-nitropropan-2-ol**, a valuable bifunctional molecule in organic synthesis. It covers the compound's nomenclature, chemical and physical properties, a detailed experimental protocol for its synthesis via the Henry reaction, and its relationship with its structural isomer, 2-nitropropan-1-ol.

Nomenclature and Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **1-nitropropan-2-ol**.^[1] Its structure consists of a three-carbon propane chain with a nitro group (-NO₂) attached to the first carbon and a hydroxyl group (-OH) on the second, classifying it as a β-nitro alcohol.^[2]

Key Identifiers:

- Molecular Formula: C₃H₇NO₃^{[1][3]}
- CAS Number: 3156-73-8^{[1][3]}

Synonyms for this compound include 1-Nitro-2-propanol and 2-Propanol, 1-nitro-.^{[1][3]}

Chemical and Physical Properties

Quantitative data for **1-nitropropan-2-ol** is summarized in the table below. These properties are crucial for its application in chemical synthesis and for ensuring safe handling and storage.

Property	Value	Source
Molecular Weight	105.09 g/mol	[1][3]
Exact Mass	105.042593085 Da	[1]
CAS Registry Number	3156-73-8	[1][3]
InChI Key	PFNCKQIYLAVYJF-UHFFFAOYSA-N	[1][3]

Further physical properties such as boiling point and density are available through specialized chemical databases.

Synthesis via the Henry (Nitroaldol) Reaction

1-nitropropan-2-ol is primarily synthesized through the Henry reaction, a classic carbon-carbon bond-forming reaction.[2][4] This reaction, also known as the nitroaldol reaction, involves the base-catalyzed addition of a nitroalkane to an aldehyde or ketone.[4][5][6]

In this specific synthesis, acetaldehyde reacts with nitromethane in the presence of a base to form **1-nitropropan-2-ol**. The reaction is reversible and proceeds through the formation of a nitronate intermediate.[4]

Experimental Protocol: Synthesis of **1-nitropropan-2-ol**

The following is a generalized laboratory-scale protocol for the synthesis of **1-nitropropan-2-ol**.

Materials:

- Nitromethane
- Acetaldehyde
- A suitable base catalyst (e.g., sodium hydroxide, potassium carbonate, or an amine base)[5]
- Solvent (e.g., methanol, water)

- Acid for neutralization (e.g., dilute hydrochloric acid or carbonic acid)[7]
- Apparatus: Round-bottom flask, magnetic stirrer, dropping funnel, ice bath, and standard workup equipment.

Procedure:

- Preparation: A solution of nitromethane and a suitable solvent is prepared in a round-bottom flask equipped with a magnetic stirrer. The flask is cooled in an ice bath to maintain a low temperature.
- Base Addition: The base catalyst is added portion-wise to the nitromethane solution to form the nucleophilic nitronate anion in situ.
- Aldehyde Addition: Acetaldehyde is added dropwise to the reaction mixture. The temperature should be carefully controlled during the addition to prevent side reactions.
- Reaction: The mixture is stirred at a controlled temperature for a period of 1 to 24 hours, depending on the specific reactants and catalyst used.[8]
- Workup: The reaction is quenched by the addition of a dilute acid to neutralize the catalyst and protonate the resulting β -nitro alkoxide.[5]
- Purification: The product is then extracted from the reaction mixture using an appropriate organic solvent. The organic layer is washed, dried, and the solvent is removed under reduced pressure to yield the crude **1-nitropropan-2-ol**, which can be further purified by distillation.

Note: The use of only small amounts of base is recommended if the isolation of the β -hydroxy nitro-compound is desired, as the product can tend to eliminate water to give nitroalkenes.[6]

Structural Isomer: 2-Nitropropan-1-ol

It is important to distinguish **1-nitropropan-2-ol** from its structural isomer, 2-nitropropan-1-ol. This isomer is formed by the Henry reaction between nitroethane and formaldehyde.[7]

Key Identifiers for 2-Nitropropan-1-ol:

- IUPAC Name: 2-nitropropan-1-ol[9]
- CAS Number: 2902-96-7[9][10]
- Molecular Formula: C₃H₇NO₃[10]
- Molecular Weight: 105.09 g/mol [9]

While they share the same molecular formula and weight, their distinct structures lead to different chemical and physical properties, including boiling point and refractive index.[11]

Applications in Synthesis

Nitro alcohols like **1-nitropropan-2-ol** are highly versatile synthetic intermediates.[2] The presence of both the hydroxyl and nitro groups allows for a range of chemical transformations. The nitro group can be reduced to an amine, providing a route to 1,2-amino alcohols, or the molecule can be dehydrated to form a nitro-olefin.[4][5] These subsequent products are valuable in the synthesis of pharmaceuticals and other complex organic molecules.[2][4]

Visualizations

The following diagrams illustrate the chemical structure and synthesis pathway of **1-nitropropan-2-ol**.

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